

Safety and handling information for 1-Bromo-4-cyclopropoxybenzene

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Compound of Interest

Compound Name: **1-Bromo-4-cyclopropoxybenzene**

Cat. No.: **B1524294**

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An In-depth Technical Guide to the Safe Handling of **1-Bromo-4-cyclopropoxybenzene**

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **1-Bromo-4-cyclopropoxybenzene**. Designed for researchers, chemists, and drug development professionals, this document moves beyond mere compliance, focusing on the scientific rationale behind safety measures to foster a proactive culture of laboratory safety. The information herein is synthesized from established safety data for structurally analogous compounds and general best practices for handling aryl halides in a research and development setting.

Compound Identification and Hazard Synopsis

1-Bromo-4-cyclopropoxybenzene is an aromatic ether and aryl bromide, classes of compounds frequently used as building blocks in organic synthesis. While specific toxicological data for this exact molecule is not extensively published, a robust safety profile can be constructed by examining its functional groups and data from closely related analogs.

The primary hazards are associated with irritant properties common to many substituted bromobenzenes.^{[1][2][3]} The molecule's structure suggests it is likely to be an irritant to the skin, eyes, and respiratory system.

Table 1: Physicochemical and Identifier Data

| Property | Value | Source(s) |
|---------------------|-----------------------------------|---------------------|
| Chemical Name | 1-Bromo-4-cyclopropoxybenzene | - |
| CAS Number | 38380-85-7 | [4] |
| Molecular Formula | C ₉ H ₉ BrO | [1] |
| Molecular Weight | 213.07 g/mol | - |
| Physical Form | Solid, semi-solid, or liquid | [2] |
| Storage Temperature | Room temperature, sealed in dry | [2] |

GHS Classification and Risk Assessment

A definitive Globally Harmonized System (GHS) classification for **1-Bromo-4-cyclopropoxybenzene** is not universally established. However, based on data from analogous compounds such as 1-bromo-4-cyclopropylbenzene, the following classification is prudent and recommended.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Anticipated GHS Hazard Classification

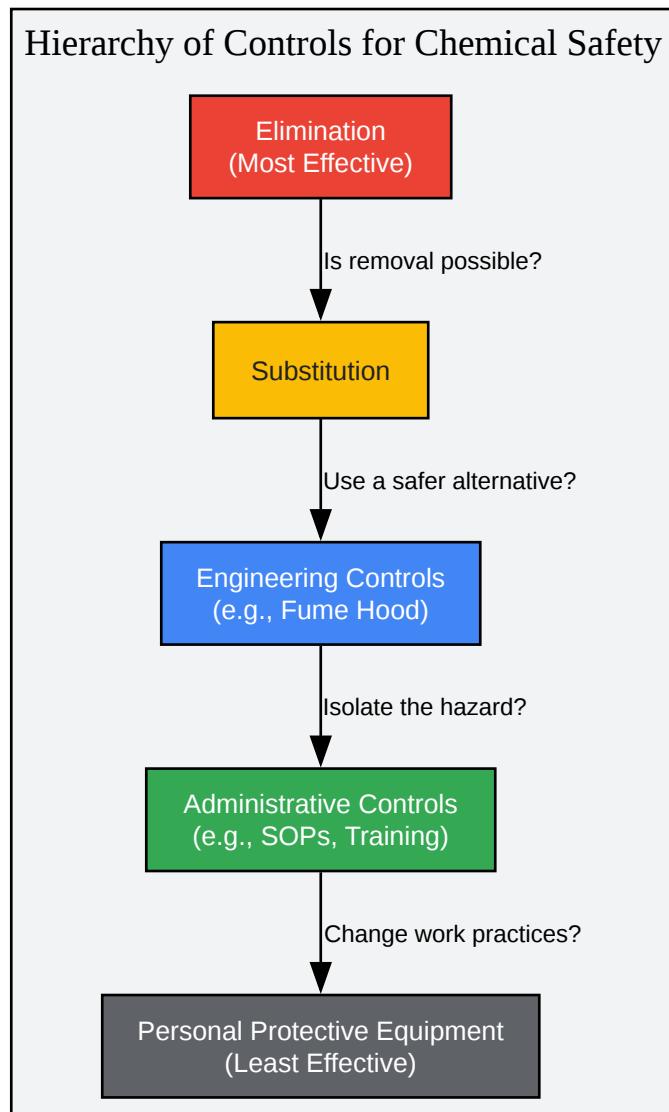
| Hazard Class | Category | Pictogram | Signal Word | Hazard Statement |
|--|-----------------|-----------|--|------------------|
| Skin Corrosion / Irritation | 2 | Warning | H315: Causes skin irritation | |
| Serious Eye Damage / Eye Irritation | 2A | Warning | H319: Causes serious eye irritation | |
| Specific Target Organ Toxicity (Single Exp.) | 3 | Warning | H335: May cause respiratory irritation | |
| Acute Toxicity (Oral, Dermal, Inhalation) | 4 (Anticipated) | Warning | H302/H312/H332 : Harmful if swallowed, in contact with skin, or if inhaled | |

The Causality of Hazards

- Irritation: Aryl halides can act as alkylating agents or metabolic precursors to reactive species, leading to irritation upon contact with epithelial tissues. The lipophilic nature of the benzene ring facilitates absorption through the skin.
- Respiratory Effects: Inhalation of fine powders or vapors can cause irritation to the mucous membranes of the respiratory tract.[\[5\]](#)

Foundational Risk Management: The Hierarchy of Controls

Effective risk management prioritizes engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE). This hierarchy is a fundamental concept in laboratory safety.



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Caption: The Hierarchy of Controls prioritizes strategies from most to least effective.

Safe Handling and Engineering Protocols

All manipulations of **1-Bromo-4-cyclopropoxybenzene** must be performed within a properly functioning chemical fume hood to minimize inhalation exposure.[3][6]

Engineering Controls

- Primary Containment: A certified chemical fume hood is mandatory for all operations, including weighing, transfers, and reactions.^[7] The face velocity should be verified to be within institutional standards (typically 80-120 fpm).
- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and exhausted.^[5]
- Emergency Equipment: An ANSI-compliant safety shower and eyewash station must be readily accessible and tested regularly.^{[8][9]}

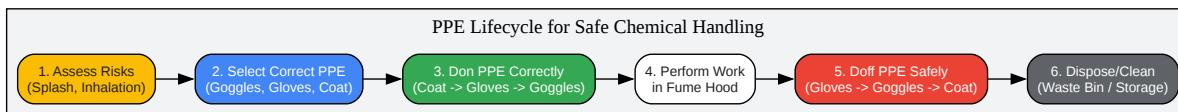
Step-by-Step Weighing and Transfer Protocol

- Preparation: Designate a specific area within the fume hood for handling the compound. Cover the work surface with absorbent, disposable bench paper.
- PPE Donning: Don appropriate PPE as outlined in Section 4.
- Tare Container: Place a tared, sealed receiving vessel on an analytical balance inside the fume hood.
- Aliquot Transfer: Carefully transfer the solid or liquid from the stock container to the receiving vessel using a clean spatula or pipette. Perform this action slowly to avoid creating dust or aerosols.
- Seal and Clean: Securely cap both the stock and receiving containers. Decontaminate the spatula with an appropriate solvent (e.g., ethanol or acetone) into a designated waste container.
- Final Weighing: Re-weigh the sealed receiving vessel to determine the exact mass transferred.
- Cleanup: Wipe down the work surface, dispose of the bench paper in the appropriate solid waste stream, and doff PPE correctly.

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical hazard. Selection must be based on a thorough risk assessment of the planned procedure.^[3]

- Hand Protection: Nitrile gloves are the standard recommendation. Always inspect gloves for tears or pinholes before use. For extended operations or when handling larger quantities, consider double-gloving. Contaminated gloves must be disposed of immediately following established procedures.[10]
- Eye Protection: ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement.[11] When there is a risk of splashes or handling larger volumes, chemical splash goggles or a full-face shield should be worn.[8]
- Skin and Body Protection: A flame-resistant laboratory coat must be worn and kept fully buttoned. Ensure clothing fully covers the legs and wear closed-toe shoes.[5]
- Respiratory Protection: Not typically required when work is conducted within a certified fume hood.[11] A NIOSH-approved respirator may be necessary for emergency situations or if engineering controls fail.[8]



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Caption: The systematic workflow for using Personal Protective Equipment.

Emergency Procedures

Immediate and correct response during an emergency is critical to minimizing harm.

First-Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[12] Seek immediate medical attention.[13]
- Skin Contact: Remove all contaminated clothing.[14] Wash the affected area with soap and plenty of water for at least 15 minutes.[5] If irritation develops or persists, seek medical

attention.[3]

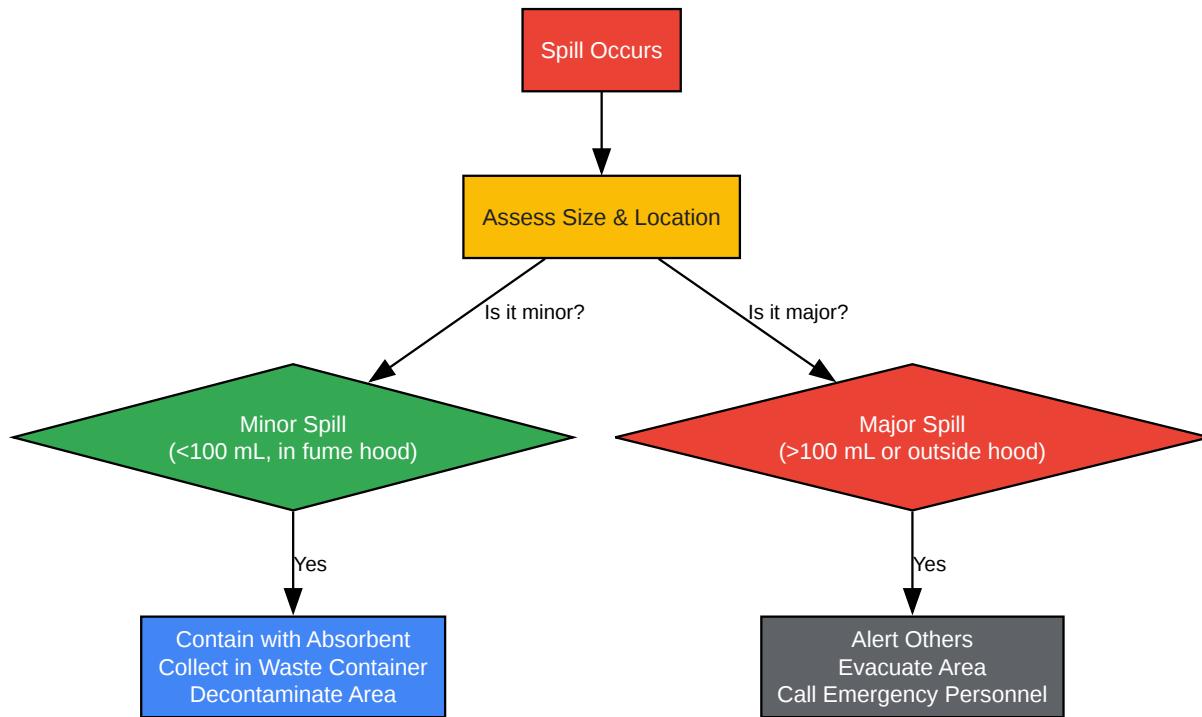
- Inhalation: Move the affected person to fresh air.[15] If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention. [6]
- Ingestion: Do NOT induce vomiting.[5] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.

Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[5][15] A water spray can be used to cool fire-exposed containers.[10]
- Hazards from Combustion: Thermal decomposition can produce hazardous gases, including carbon oxides and hydrogen bromide.[8][11]
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and decomposition products.[6][12]

Accidental Release Measures

Response to a spill depends on its scale and location. For any major spill, or any spill outside of a containment device, evacuate the area and contact institutional emergency personnel.



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Caption: A decision tree for responding to chemical spills in the laboratory.

Protocol for Minor Spill Cleanup (Inside a Fume Hood):

- Ensure appropriate PPE is worn.
- Contain the spill by surrounding it with an inert absorbent material like vermiculite, sand, or commercial sorbent pads.[\[12\]](#)[\[13\]](#)
- Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste.[\[8\]](#)[\[13\]](#)
- Wipe the spill area with a cloth dampened with a suitable solvent (e.g., acetone), placing the used cloth in the hazardous waste container.
- Wash the area with soap and water.

- Dispose of all contaminated materials and PPE as hazardous waste.[9]

Storage and Disposal

Proper storage and disposal are essential to long-term laboratory safety and environmental compliance.

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[2][9][11]
- Keep away from incompatible materials, particularly strong oxidizing agents, which can react exothermically.[5][8][11]
- Store away from heat, sparks, and open flames.[5][8]

Waste Disposal

- This material and its container must be disposed of as hazardous waste.[9]
- Do not dispose of it down the drain or with general refuse.[6]
- All waste must be collected in properly labeled, sealed containers and disposed of through a licensed waste management company, in accordance with all local, state, and federal regulations.[13][14]

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